

Technical Support Center: Optimizing In Vivo Dosing for Morphinopyrimidines

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Compound of Interest

Compound Name: 6-Ethyl-2-morpholin-4-yl-pyrimidin-4-ol
CAS No.: 927636-45-1
Cat. No.: B11190601

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This guide provides in-depth, experience-driven answers to common questions and challenges encountered when determining the optimal dosage for morpholinopyrimidine-based compounds in in vivo studies. Our focus is on establishing robust, reproducible, and translatable dosing strategies.

Section 1: Foundational Concepts

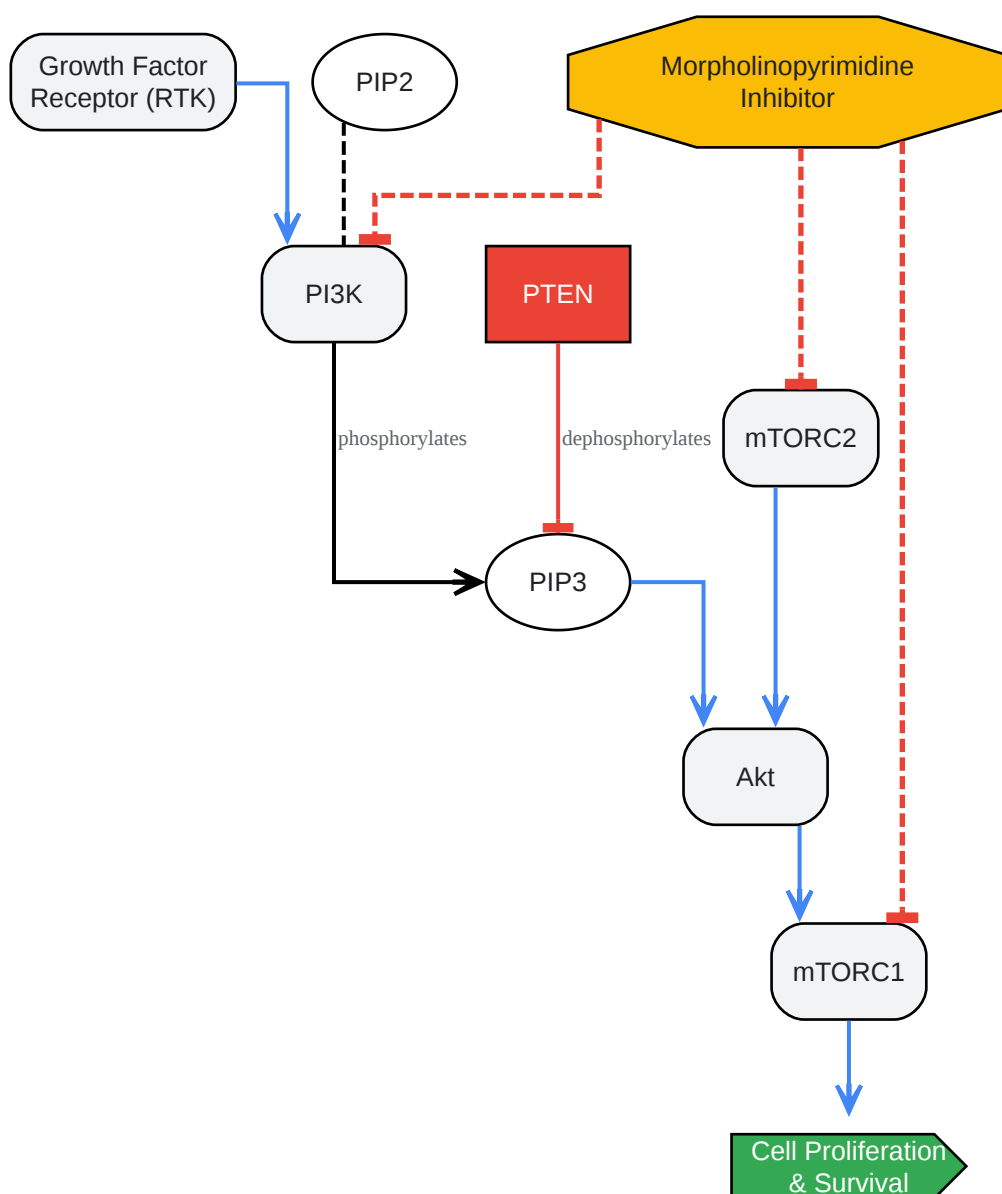
This section addresses the fundamental principles you need to understand before designing your first in vivo experiment with a morpholinopyrimidine compound.

Q1: What are morpholinopyrimidines and what is their typical mechanism of action?

Morpholinopyrimidines are a class of synthetic organic molecules characterized by a core structure containing morpholine and pyrimidine rings. In drug discovery, this scaffold is prominently featured in a class of potent and selective kinase inhibitors, particularly those

targeting the PI3K/Akt/mTOR signaling pathway.[1][2] This pathway is a critical regulator of cell cycle progression, proliferation, survival, and metabolism.[3][4]

Mechanism of Action: Most morpholinopyrimidine-based anticancer agents function as dual PI3K/mTOR inhibitors.[1][2] They bind to the ATP-binding pocket of these kinases, preventing the phosphorylation of downstream targets. By inhibiting both PI3K and mTOR, these compounds can effectively shut down Akt activation, a key node in cellular signaling that promotes cancer cell growth and survival.[1][5] This dual-inhibition mechanism is designed to overcome feedback loops that can occur when only a single point in the pathway is targeted.[2]



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Figure 1: Simplified PI3K/Akt/mTOR signaling pathway showing points of inhibition by morpholinopyrimidines.

Q2: Why is determining the optimal dosage for these compounds so critical and challenging?

Determining the optimal dosage is paramount for achieving therapeutic efficacy while minimizing toxicity. For kinase inhibitors like morpholinopyrimidines, the therapeutic window can be narrow.^[6]

Criticality:

- **Efficacy:** An insufficient dose will not achieve the necessary target engagement to produce an anti-tumor effect.
- **Toxicity:** An excessive dose can lead to unacceptable side effects, often due to off-target activity or exaggerated on-target effects in normal tissues.^[7]
- **Translatability:** A well-defined dose-response relationship in preclinical models is essential for predicting a safe and effective starting dose for human clinical trials.^{[7][8]}

Challenges:

- **Poor Solubility:** Many kinase inhibitors are hydrophobic and have low water solubility, making formulation for in vivo administration difficult.^{[9][10]} This can lead to variable absorption and inconsistent exposure.
- **PK/PD Disconnect:** The relationship between the drug's concentration in plasma (Pharmacokinetics, PK) and its effect on the target (Pharmacodynamics, PD) is not always linear.^{[6][11]} Understanding this relationship is key to optimizing the dosing schedule (e.g., daily vs. twice daily).
- **Species Differences:** Metabolic rates and drug handling can vary significantly between preclinical species (like mice) and humans, necessitating careful dose extrapolation.^{[12][13]}

Q3: What key parameters from in vitro studies are needed before starting in vivo work?

Before committing to animal studies, a solid in vitro data package is essential to inform the design of your first in vivo experiments.

Parameter	Description	Importance for In Vivo Design
IC50 / GI50	The concentration of the compound that inhibits a biological process (e.g., kinase activity, cell proliferation) by 50%.	Provides a starting point for estimating a pharmacologically active dose. The in vivo exposure should aim to achieve concentrations at or above the IC50/GI50 in the target tissue. [14]
Potency & Selectivity	Potency against the primary target (e.g., PI3K α) and selectivity against other kinases.	High potency suggests lower doses may be effective. A clean selectivity profile predicts fewer off-target toxicities.
Mechanism of Action	Confirmation of target engagement in cells (e.g., reduction of p-Akt levels via Western Blot).	Validates that the compound works as expected and provides a biomarker to measure in in vivo studies (PD marker). [11]
Aqueous Solubility	The maximum concentration of the compound that can dissolve in an aqueous buffer.	Dictates the formulation strategy. Poor solubility is a major hurdle for oral and even parenteral dosing. [15]
Metabolic Stability	The rate at which the compound is metabolized by liver microsomes or hepatocytes.	Helps predict in vivo clearance and half-life. A rapidly metabolized compound may require more frequent dosing.

Section 2: Designing the Initial In Vivo Study

This section provides a step-by-step guide to designing your first critical in vivo experiments: the dose-range finding and MTD studies.

Q4: How do I perform a preliminary dose estimation before the first in vivo experiment?

A common and accepted method for estimating a first-in-animal dose is allometric scaling. This approach extrapolates doses between species based on body surface area, which correlates with metabolic rate.^{[8][13][16]} While not a substitute for an MTD study, it provides a scientifically grounded starting point.

The Human Equivalent Dose (HED) to Animal Equivalent Dose (AED) Conversion: The FDA provides guidance on converting doses between species using Body Surface Area (BSA) conversion factors.^{[8][13]} The fundamental formula is:

$$\text{AED (mg/kg)} = \text{HED (mg/kg)} \times (\text{Human Km} / \text{Animal Km})$$

To start from scratch, you might use in vitro data as a surrogate for a human dose, although this is a rough estimation. A more practical approach for preclinical studies is to use data from a similar compound or to simply start the MTD study at a low, likely-to-be-safe dose (e.g., 1-10 mg/kg) and escalate from there.

Allometric Scaling Km Factors:

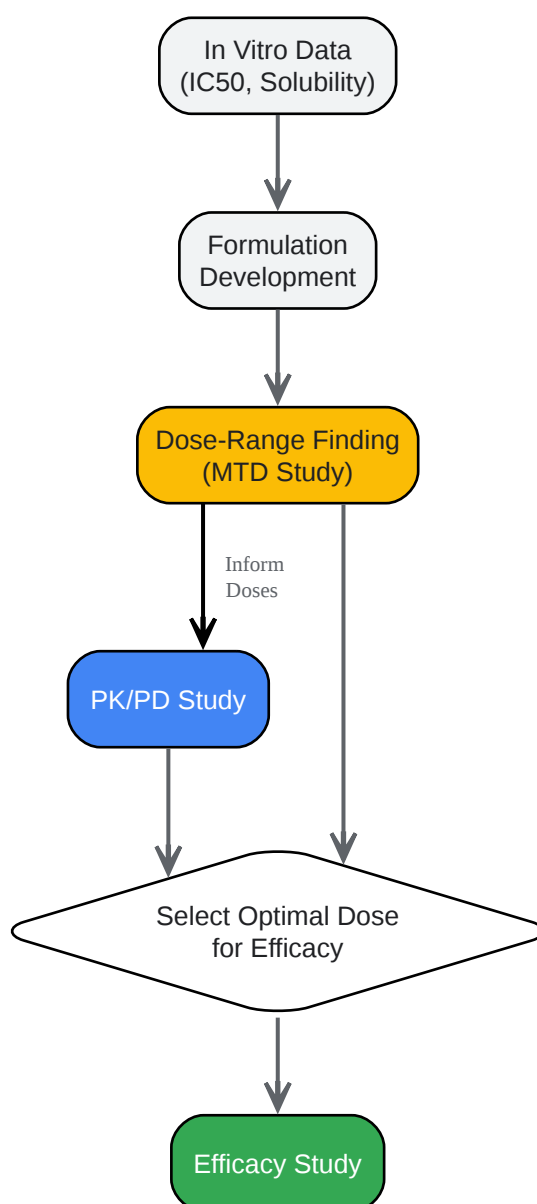
Species	Body Weight (kg)	Body Surface Area (m ²)	Km Factor (Weight/BSA)
Mouse	0.02	0.0066	3
Rat	0.15	0.025	6
Dog	10	0.50	20
Human	60	1.62	37

(Data sourced from references^{[8][13]})

Q5: What is a Dose-Range Finding (DRF) or Maximum Tolerated Dose (MTD) study, and how do I design one?

A Dose-Range Finding (DRF) study is a preliminary, non-GLP experiment designed to identify the Maximum Tolerated Dose (MTD).^{[17][18]} The MTD is defined as the highest dose of a drug that can be administered without causing unacceptable side effects or overt toxicity over a specified period.^{[7][19]} This study is the cornerstone of your in vivo program.

The overall workflow is an iterative process:



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Figure 2: Workflow for determining the optimal in vivo dose.

Q6: What are the essential components of a robust MTD study protocol?

A well-designed MTD study minimizes animal use while maximizing data output.^[17] It involves administering escalating doses to small groups of animals and closely monitoring them for signs of toxicity.

Protocol: Acute to Sub-acute Murine MTD Study

1. Objective: To determine the maximum tolerated dose of Compound-X when administered daily for 5-7 days via oral gavage (PO) or intraperitoneal injection (IP).

2. Animal Model:

- Species: Naive mice (e.g., BALB/c or C57BL/6), female, 6-8 weeks old.
- Group Size: n=3-5 mice per dose group. Using a smaller number (n=3) is common for initial range-finding.

3. Materials:

- Compound-X powder.
- Sterile vehicle (see Q9 for formulation).
- Dosing syringes and gavage needles.
- Calibrated scale for animal weights.

4. Study Design & Dosing Strategy:

- Dose Escalation: Use a geometric progression (e.g., 2x or 3x increments) to cover a broad range.^[17]
- Dosing Schedule: Administer once daily (QD) for 5 to 7 consecutive days.

Example MTD Study Design Table:

Group	Treatment	Dose (mg/kg)	Route	N	Dosing Schedule
1	Vehicle	0	PO	5	QD x 5 days
2	Compound-X	10	PO	3	QD x 5 days
3	Compound-X	30	PO	3	QD x 5 days
4	Compound-X	100	PO	3	QD x 5 days
5	Compound-X	200	PO	3	QD x 5 days

5. Procedure & Endpoints:

- Acclimation: Allow animals to acclimate for at least 3 days before the study begins.
- Day 0: Record pre-dose body weights and randomize animals into groups. Administer the first dose.
- Daily Monitoring (Critical):
 - Body Weight: Measure daily. Body weight loss is a key indicator of toxicity. A loss of >15-20% is often considered a humane endpoint.[\[20\]](#)[\[21\]](#)
 - Clinical Observations: Score animals daily for signs of toxicity (e.g., lethargy, ruffled fur, hunched posture, ataxia, labored breathing).
- Termination: The study is typically concluded after the dosing period, but an observation period of a few extra days can be valuable.

6. Data Interpretation:

- The MTD is the highest dose level at which no more than 10% of animals exhibit significant toxicity, often defined as >15% body weight loss or severe clinical signs.[\[21\]](#)[\[22\]](#) If mortality occurs, the MTD is the dose level below the lethal dose.

Section 3: Troubleshooting & Advanced Topics

This section covers common problems and more advanced concepts for refining your dosing strategy.

Q7: My compound is showing toxicity at doses below the expected efficacy range. What are my next steps?

This is a common and challenging situation. The goal is to widen the therapeutic window.

- **Change the Dosing Schedule:** The toxicity might be driven by the peak concentration (C_{max}). Consider splitting the dose (e.g., 50 mg/kg QD to 25 mg/kg BID). This can lower the C_{max} while maintaining the total daily exposure (AUC).
- **Investigate the Toxicity:** Is it on-target or off-target? If the toxicity is related to the intended mechanism (on-target), it may be difficult to overcome. If it's off-target, medicinal chemistry efforts may be able to design it out.
- **Reformulate the Compound:** Poor formulation can lead to precipitation at the injection site (for IP) or poor absorption (for PO), causing localized or unpredictable toxicity. Improving the formulation can sometimes improve the safety profile.^[9]
- **Consider a Prodrug Approach:** A phosphate prodrug can dramatically increase solubility and improve oral bioavailability, potentially leading to more consistent exposure and a better therapeutic index.^[15]

Q8: How do I establish a Pharmacokinetic/Pharmacodynamic (PK/PD) relationship for my compound?

Establishing a PK/PD relationship is essential for understanding the link between drug exposure and target engagement.^{[6][11][23]} This allows you to select a dose that achieves the required level of target modulation for anti-tumor activity.

Protocol: Murine PK/PD Study

1. Objective: To correlate the plasma concentration of Compound-X (PK) with the inhibition of its target (e.g., p-Akt) in tumor tissue (PD).

2. Study Design:

- Model: Use tumor-bearing mice (xenograft or syngeneic models).
- Dosing: Administer a single dose of Compound-X at two or three dose levels (e.g., a low, medium, and high dose selected from the MTD study).
- Timepoints: Collect blood and tumor tissue at multiple timepoints post-dose (e.g., 2, 4, 8, and 24 hours). This captures the rise and fall of the drug concentration and its effect.
- Groups: You will need separate groups of animals for each timepoint to avoid repeated sampling stress.

3. Analysis:

- PK Analysis: Measure the concentration of Compound-X in the plasma samples using LC-MS/MS. This will give you parameters like C_{max}, T_{max}, and AUC.
- PD Analysis: Homogenize the tumor samples and measure the levels of your biomarker (e.g., p-Akt) and total protein (e.g., total Akt) using methods like Western Blot or ELISA.
- Correlation: Plot the drug concentration against the percent of target inhibition at each timepoint. The goal is to determine the exposure level needed to achieve a desired level of inhibition (e.g., >80% inhibition) for a sustained period.^[14] This relationship helps predict the dose required for efficacy.^[14]

Q9: What are common formulation challenges for morpholinopyrimidines and how can they affect my dosing?

As mentioned, many kinase inhibitors are poorly soluble. A suboptimal formulation is a frequent cause of failed or inconclusive in vivo studies.

Common Formulation Strategies:

- **Co-solvent Systems:** These are mixtures of water-miscible organic solvents and surfactants used to dissolve hydrophobic compounds.[24] A widely used, robust vehicle is:
 - 10% DMSO / 40% PEG300 / 5% Tween 80 / 45% Saline[24]
- **Suspensions:** If the compound cannot be fully solubilized, it can be administered as a suspension. This requires reducing the particle size (micronization) and using a suspending agent (e.g., 0.5% methylcellulose) to ensure dose uniformity.[9]
- **Lipid-Based Formulations:** For oral dosing, self-emulsifying drug delivery systems (SEDDS) can significantly enhance absorption by keeping the drug solubilized in the gastrointestinal tract.[10]

Protocol: Basic Co-Solvent Formulation

1. **Objective:** To prepare a 10 mg/mL solution of Compound-X in a DMSO/PEG300/Tween80/Saline vehicle.

2. Materials:

- Compound-X powder
- Dimethyl Sulfoxide (DMSO), sterile
- Polyethylene Glycol 300 (PEG300), sterile
- Polysorbate 80 (Tween 80), sterile
- Sterile 0.9% Saline

3. Procedure:

- **Calculate Amounts:** For 1 mL of final formulation, you will need 10 mg of Compound-X, 100 µL DMSO, 400 µL PEG300, 50 µL Tween 80, and 450 µL Saline.
- **Initial Dissolution:** In a sterile vial, add the 10 mg of Compound-X powder. Add the 100 µL of DMSO and vortex or sonicate until the powder is fully dissolved. This is a critical first step.

- Sequential Addition:
 - Add the 400 μ L of PEG300 and vortex thoroughly.
 - Add the 50 μ L of Tween 80 and vortex thoroughly.
 - Slowly add the 450 μ L of saline while vortexing. Add the aqueous component last and slowly to prevent precipitation.[\[24\]](#)
- Final Observation: The final solution should be clear and free of any precipitate. If the solution is cloudy, the concentration may be too high for this vehicle.

References

- Pharmacokinetic/Pharmacodynamic Modeling for Drug Development in Oncology. (2018, October 29). [ascopost.com](#). [\[Link\]](#)
- Maximum Tolerated Dose (MTD) – An effective preclinical dose determination strategy. (2017, June 1). [milliporesigma.com](#). [\[Link\]](#)
- Practical Pharmacokinetic–Pharmacodynamic Models in Oncology. (2025, November 11). MDPI. [\[Link\]](#)
- The Pharmacokinetic–Pharmacodynamic (PKPD) Relationships of AZD3229, a Novel and Selective Inhibitor of KIT, in a Range of Mouse Xenograft Models of GIST. (2020, July 15). AACR Journals. [\[Link\]](#)
- A Novel Integrated Pharmacokinetic-Pharmacodynamic Model to Evaluate Combination Therapy and Determine In Vivo Synergism. (2021, March 12). ResearchGate. [\[Link\]](#)
- Maximum tolerable dose (MTD) studies. [mdbiosciences.com](#). [\[Link\]](#)
- Dose Conversion Between Animals and Humans: A Practical Solution. (2022, July 15). Indian Journal of Pharmaceutical Education and Research. [\[https://ijper.org/sites/default/files/2022-09/Indian J Pharm Educ Res-56-3-108.pdf\]](https://ijper.org/sites/default/files/2022-09/Indian%20J%20Pharm%20Educ%20Res-56-3-108.pdf)[\[Link\]](#) J Pharm Educ Res-56-3-108.pdf)

- Enhancing the Oral Absorption of Kinase Inhibitors Using Lipophilic Salts and Lipid-Based Formulations. (2018, April 3). ACS Publications. [\[Link\]](#)
- Formulation Strategies and Optimization of Poorly Water-Soluble Drugs for Preclinical and Clinical Applications. repositories.lib.utexas.edu. [\[Link\]](#)
- Introduction to Allometric Scaling and Its Use in Toxicology and Health Risk Assessment. (2019, October 20). chemsafetypro.com. [\[Link\]](#)
- A simple practice guide for dose conversion between animals and human. jbcponline.com. [\[Link\]](#)
- Calculation of a First-In-Man Dose of 7-O-Succinyl Macrolactin A Based on Allometric Scaling of Data from Mice, Rats, and Dogs. PMC. [\[Link\]](#)
- ECETOC Guidance on Dose Selection. ecetoc.org. [\[Link\]](#)
- Best Practices for Preclinical Dose Range Finding Studies. Altasciences. [\[Link\]](#)
- Enhancing the Oral Bioavailability of a Poorly Soluble Pan-CK2 Kinase Inhibitor: Leveraging a Phosphate Prodrug Strategy to Overcome Dissolution-Limited Absorption and Improve Systemic Exposure during Dose Escalation. (2026, January 8). PubMed. [\[Link\]](#)
- Refining MTD studies. NC3Rs. [\[Link\]](#)
- Pharmacokinetics/Pharmacodynamic (PK/PD) relationship of therapeutic monoclonal antibodies used in oncology: what's new?. (2020, February 20). PubMed. [\[Link\]](#)
- Dose Range Finding Studies. Charles River Laboratories. [\[Link\]](#)
- 5.4 - Considerations for Dose Finding Studies. STAT ONLINE. [\[Link\]](#)
- Structural insights of a PI3K/mTOR dual inhibitor with the morpholino-triazine scaffold. (2016, March 8). PMC. [\[Link\]](#)
- Step-by-Step Guide to Kinase Inhibitor Development. (2024, July 2). Reaction Biology. [\[Link\]](#)

- Guide to NCL In Vivo Studies: Efficacy, Pharmacokinetics and Toxicology. ncl.cancer.gov. [\[Link\]](#)
- Recent Advances in Dual PI3K/mTOR Inhibitors for Tumour Treatment. (2022, May 9). PMC. [\[Link\]](#)
- Targeting the PI3K/AKT/mTOR Signaling Pathway in Lung Cancer: An Update Regarding Potential Drugs and Natural Products. (2021, July 5). MDPI. [\[Link\]](#)
- PI3K/AKT/mTOR pathway. Wikipedia. [\[Link\]](#)
- PI3K/AKT/mTOR signaling. GeneGlobe - QIAGEN. [\[Link\]](#)

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Sources

- 1. Structural insights of a PI3K/mTOR dual inhibitor with the morpholino-triazine scaffold - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. Recent Advances in Dual PI3K/mTOR Inhibitors for Tumour Treatment - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 3. PI3K/AKT/mTOR pathway - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org/)
- 4. geneglobe.qiagen.com [\[geneglobe.qiagen.com\]](https://geneglobe.qiagen.com)
- 5. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 6. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 7. pacificbiolabs.com [\[pacificbiolabs.com\]](https://pacificbiolabs.com)
- 8. Conversion between animals and human [\[targetmol.com\]](https://targetmol.com)
- 9. Enhancing the Bioavailability of Poorly Soluble Compounds: Strategies for Formulation Optimization in Preclinical Studies - WuXi AppTec DMPK [\[dmpk.service.wuxiapptec.com\]](https://dmpk.service.wuxiapptec.com)
- 10. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
- 11. ascopubs.org [\[ascopubs.org\]](https://ascopubs.org)

- [12. chemsafetypro.com \[chemsafetypro.com\]](#)
- [13. jbcclinpharm.org \[jbcclinpharm.org\]](#)
- [14. aacrjournals.org \[aacrjournals.org\]](#)
- [15. Enhancing the Oral Bioavailability of a Poorly Soluble Pan-CK2 Kinase Inhibitor: Leveraging a Phosphate Prodrug Strategy to Overcome Dissolution-Limited Absorption and Improve Systemic Exposure during Dose Escalation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. archives.ijper.org \[archives.ijper.org\]](#)
- [17. Dose Range Finding in Preclinical Studies | Altasciences Blog \[altasciences.com\]](#)
- [18. criver.com \[criver.com\]](#)
- [19. catalog.labcorp.com \[catalog.labcorp.com\]](#)
- [20. Refining MTD studies | NC3Rs \[nc3rs.org.uk\]](#)
- [21. dctd.cancer.gov \[dctd.cancer.gov\]](#)
- [22. ecetoc.org \[ecetoc.org\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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